

A Comparative Analysis of n-Decyl Acetate and its Isomer, Iso-decyl Acetate

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Compound of Interest

Compound Name: *iso-Decyl-acetate*

Cat. No.: *B1619489*

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For Researchers, Scientists, and Drug Development Professionals

In the realm of chemical compounds utilized across various scientific disciplines, a nuanced understanding of isomeric differences is paramount. This guide provides a detailed, data-driven comparison of the linear isomer, n-decyl acetate, and its branched counterpart, iso-decyl acetate. By examining their physicochemical properties, applications, and toxicological profiles, this document aims to equip researchers, scientists, and drug development professionals with the critical information needed for informed decision-making in their respective fields.

Physicochemical Properties: A Quantitative Comparison

The structural variance between the straight-chain n-decyl acetate and the branched iso-decyl acetate gives rise to distinct physicochemical characteristics. These differences can significantly influence their behavior in various applications, from reaction kinetics to formulation stability. The following tables summarize the key quantitative data for each isomer.

Table 1: General and Physical Properties

Property	n-Decyl Acetate	Iso-decyl Acetate
CAS Number	112-17-4[1][2]	69103-24-8[3][4]
Molecular Formula	C ₁₂ H ₂₄ O ₂ [1][2]	C ₁₂ H ₂₄ O ₂ [3]
Molecular Weight	200.32 g/mol [1][2]	200.32 g/mol [3]
Appearance	Colorless clear liquid[2]	Colorless clear liquid[3]
Odor	Waxy, clean, fresh, citrus, soapy[2]	Fresh, citrus[3]
Density (at 25°C)	0.863 g/mL[2][5]	No data available
Boiling Point	244.1°C at 760 mmHg[1]	220-222°C at 760 mmHg[3]
Melting Point	-15.03°C[1][2]	No data available
Flash Point	101.3°C to >110°C[1][6][7]	90.56°C to 93.89°C[3][4]
Vapor Pressure (at 25°C)	0.031 mmHg[1]	0.104 mmHg (estimated)[3]
Refractive Index (at 20°C)	1.425 - 1.430[6][7]	No data available
Water Solubility	2.07 mg/L at 20°C[2]	4.064 mg/L at 25°C (estimated)[4]

Table 2: Toxicological Data

Parameter	n-Decyl Acetate	Iso-decyl Acetate
Acute Oral LD50 (Rat)	>5 g/kg[2]	No direct data; read-across suggests low toxicity
Acute Dermal LD50 (Rabbit)	>5 g/kg[2]	No direct data; read-across suggests low toxicity
Genotoxicity	No concerns at current use levels[8]	Does not present a concern for genotoxicity[9]
Skin Irritation	Mild skin irritation[10]	Irritating to skin and eyes[4]

Applications in Research and Industry

Both n-decyl acetate and iso-decyl acetate find applications primarily in the fragrance and flavor industries due to their characteristic scents.

- **n-Decyl Acetate:** This linear ester is noted for its floral, orange-rose odor.^[2] It is utilized in perfume compositions to impart fresh notes in floral and aldehydic fragrances.^[2] In the flavor industry, it is used in trace amounts in apple, orange, and rum flavorings.^[2]
- **Iso-decyl Acetate:** The branched isomer, iso-decyl acetate, possesses a fresh, citrus, and green aroma.^[3]^[4] It is also employed as a perfuming agent in various cosmetic products.^[4]

The choice between these isomers in a formulation will depend on the desired specific odor profile and physicochemical compatibility with other ingredients. The subtle differences in their boiling points and vapor pressures can also influence the volatility and release of the fragrance over time.

Experimental Protocols

For researchers aiming to synthesize or analyze these acetate esters, the following experimental protocols provide a foundational methodology.

Synthesis of Decyl Acetates via Fischer Esterification

This protocol describes a general method for the synthesis of decyl acetates from the corresponding decyl alcohol and acetic acid.

Materials:

- n-decanol or iso-decanol
- Glacial acetic acid
- Concentrated sulfuric acid (catalyst)
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution

- Anhydrous magnesium sulfate
- Round-bottom flask, reflux condenser, separatory funnel, heating mantle, distillation apparatus

Procedure:

- In a round-bottom flask, combine the respective decyl alcohol and an excess of glacial acetic acid.
- Carefully add a catalytic amount of concentrated sulfuric acid.
- Add boiling chips and set up the apparatus for reflux. Heat the mixture under reflux for 1-2 hours.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with cold water.
- Neutralize any remaining acid by washing with a 5% sodium bicarbonate solution until effervescence ceases.
- Wash the organic layer with a saturated sodium chloride solution to aid in the separation of the layers.
- Dry the organic layer over anhydrous magnesium sulfate.
- Decant the dried ester and purify by distillation.

Analysis of Decyl Acetates by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general procedure for the analysis of decyl acetate isomers to determine purity and identify components.

Instrumentation:

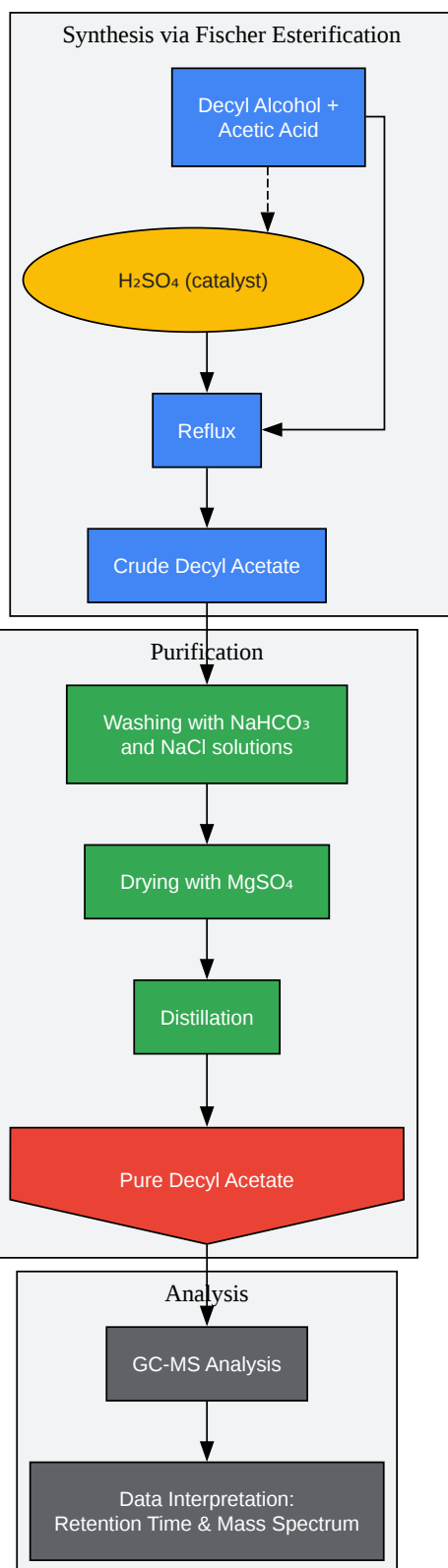
- Gas chromatograph coupled with a mass spectrometer (GC-MS)

- Capillary column suitable for ester analysis (e.g., DB-5ms)
- Helium carrier gas

Procedure:

- Sample Preparation: Dilute a small amount of the synthesized decyl acetate in a suitable solvent (e.g., ethyl acetate or hexane).
- GC-MS Parameters:
 - Injector Temperature: 250°C
 - Oven Program: Start at a suitable initial temperature (e.g., 60°C), hold for a few minutes, then ramp up to a final temperature (e.g., 250°C) at a controlled rate.
 - Carrier Gas Flow Rate: Set to an appropriate flow rate for the column used.
 - MS Detector: Operate in electron ionization (EI) mode, scanning a mass range of m/z 40-400.
- Injection: Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC.
- Data Analysis: Identify the decyl acetate peak based on its retention time and compare the resulting mass spectrum with a reference library for confirmation. The purity can be estimated from the relative peak area.

Mandatory Visualizations



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